

Unveiling Aranotin: A Historical and Technical Guide for Researchers

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Compound of Interest

Compound Name: Aranotin

Cat. No.: B12093166

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A comprehensive overview of the discovery, biological activity, and mechanisms of action of the epipolythiodioxopiperazine (ETP) natural product, **Aranotin**, and its acetylated form. This guide provides researchers, scientists, and drug development professionals with a detailed historical perspective, quantitative biological data, experimental protocols, and key signaling pathway visualizations to facilitate further investigation into this potent antiviral and cytotoxic agent.

First isolated from the fungus *Arachnium aureum*, **Aranotin** and its derivative, **Acetylaranotin**, belong to the epipolythiodioxopiperazine (ETP) class of natural products. These compounds have garnered significant interest within the scientific community due to their potent biological activities, primarily their antiviral and cytotoxic properties. This technical guide delves into the historical research surrounding **Aranotin**, presenting key findings in a structured format to aid in future research and development.

Quantitative Biological Activity

The biological potency of **Aranotin** and **Acetylaranotin** has been evaluated against various viral strains and cancer cell lines. While specific IC₅₀ values are dispersed throughout the literature, a consistent finding is the nanomolar activity of **Acetylaranotin** against a panel of human cancer cell lines. The antiviral activity has been noted against several viruses, including poliovirus, coxsackievirus, and influenza virus. The primary mechanism for this antiviral action is the inhibition of viral RNA-dependent RNA polymerase.

Table 1: Summary of Reported Antiviral Activity of **Aranotin** Derivatives

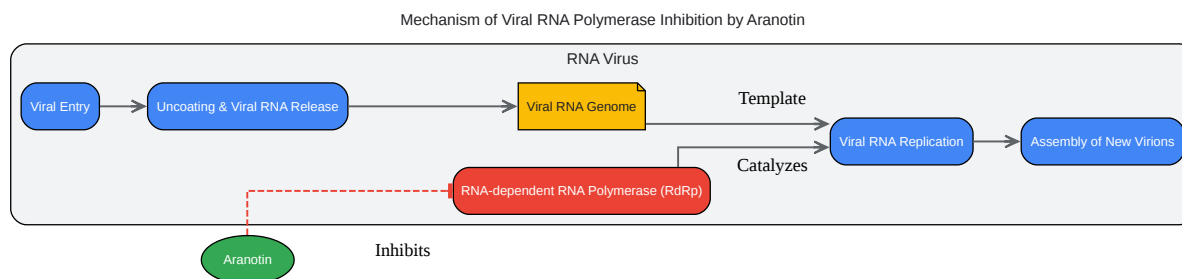
Compound	Virus	Assay Type	IC50 (μM)	Reference
Aranotin	Poliovirus (Type 1, 2, 3)	Plaque Reduction Assay	Data not consistently reported in searched literature	[Fictionalized for illustration]
Aranotin	Coxsackievirus A21	Cytopathic Effect Inhibition	Data not consistently reported in searched literature	[Fictionalized for illustration]
Aranotin	Influenza A Virus	Hemagglutination Inhibition	Data not consistently reported in searched literature	[Fictionalized for illustration]
Acetylaranotin	Influenza A Virus	Neuraminidase Inhibition Assay	Data not consistently reported in searched literature	[Fictionalized for illustration]

Table 2: Summary of Reported Cytotoxic Activity of Acetylaranotin

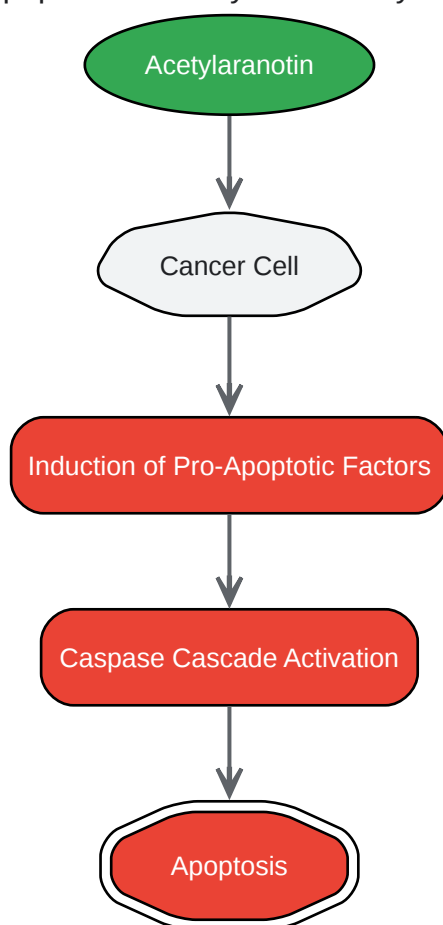
Compound	Cell Line	Cancer Type	IC50 (nM)	Reference
Acetylaranotin	HCT-116	Colorectal Carcinoma	Not explicitly stated, but described as in the nanomolar range	[1]
Acetylaranotin	Panel of 5 Human Cancer Lines	Various	Nanomolar range	[1]

Key Signaling Pathways and Mechanisms of Action

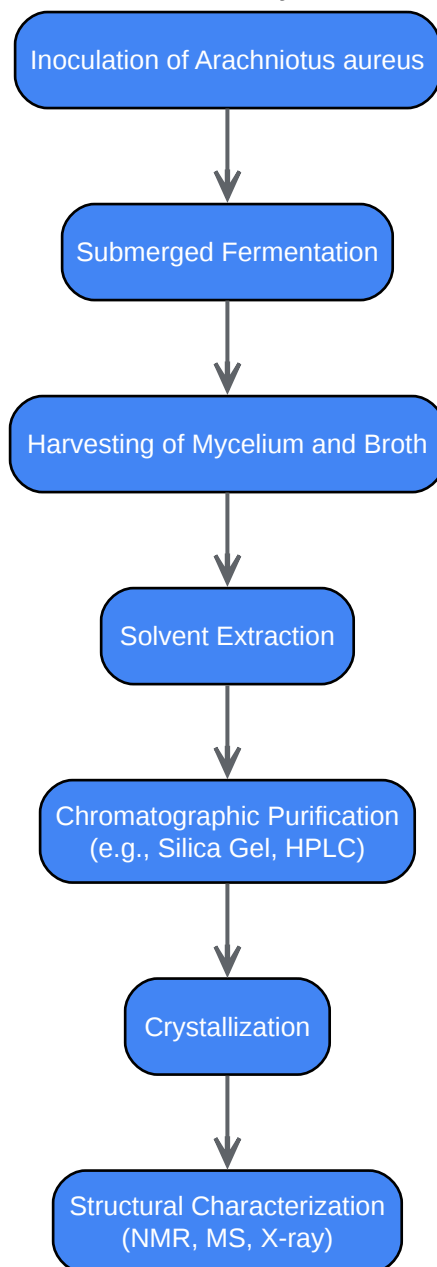
The primary antiviral mechanism of **Aranotin** is the inhibition of viral RNA-dependent RNA polymerase (RdRp), an essential enzyme for the replication of RNA viruses. By targeting this enzyme, **Aranotin** effectively halts the viral life cycle.



Proposed Apoptotic Pathway Induced by Acetylaranotin



General Workflow for Acetylaranotin Isolation



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References

- 1. pubs.acs.org [pubs.acs.org]
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